

A Comparative Study of Sodium Dicyanamide and Calcium Cyanamide as Fertilizers

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Compound of Interest

Compound Name: Sodium dicyanamide

Cat. No.: B045673

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This guide provides an objective comparison of **sodium dicyanamide** and calcium cyanamide for their applications in agriculture as fertilizers. The information is supported by experimental data to evaluate their performance and impact on soil and crop systems.

Overview

Calcium cyanamide has a long history as a multi-functional fertilizer, providing a slow release of nitrogen while also exhibiting pesticidal and soil-conditioning properties.[1][2] **Sodium dicyanamide**, on the other hand, is primarily utilized as a potent nitrification inhibitor, enhancing the efficiency of other nitrogen-based fertilizers by preventing nitrogen loss. Its active component, dicyandiamide (DCD), is also a decomposition product of calcium cyanamide, contributing to the latter's slow-release nitrogen characteristics.[3]

Chemical and Physical Properties

A fundamental understanding of the chemical and physical properties of these compounds is crucial for their effective application in agricultural settings.

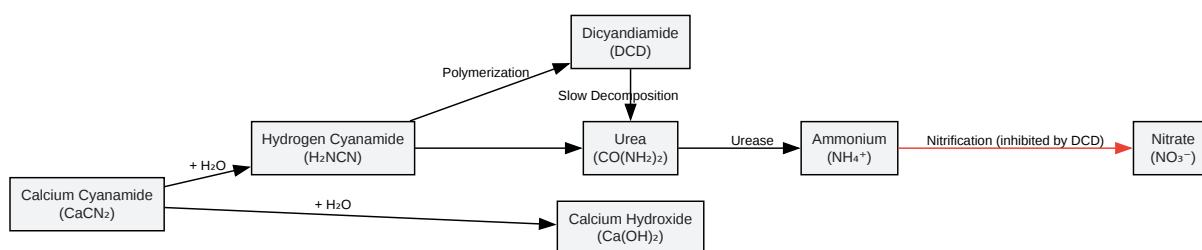
Property	Sodium Dicyanamide	Calcium Cyanamide
Chemical Formula	$\text{Na}[\text{N}(\text{CN})_2]$	CaCN_2
Nitrogen Content	~74% (in pure form)	~20-22%
Form	White crystalline solid	Dark grey/black powder or granules
Primary Function	Nitrification inhibitor	Slow-release nitrogen fertilizer, soil amendment
Decomposition Products	Dicyandiamide (DCD)	Hydrogen cyanamide, urea, dicyandiamide (DCD), ammonia, calcium hydroxide

Mechanism of Action in Soil

The efficacy of both compounds is rooted in their distinct chemical transformations within the soil matrix.

Calcium Cyanamide Decomposition Pathway

Upon application to the soil, calcium cyanamide undergoes a series of reactions to release plant-available nitrogen. This multi-step process contributes to its slow-release nature and additional effects on soil properties.

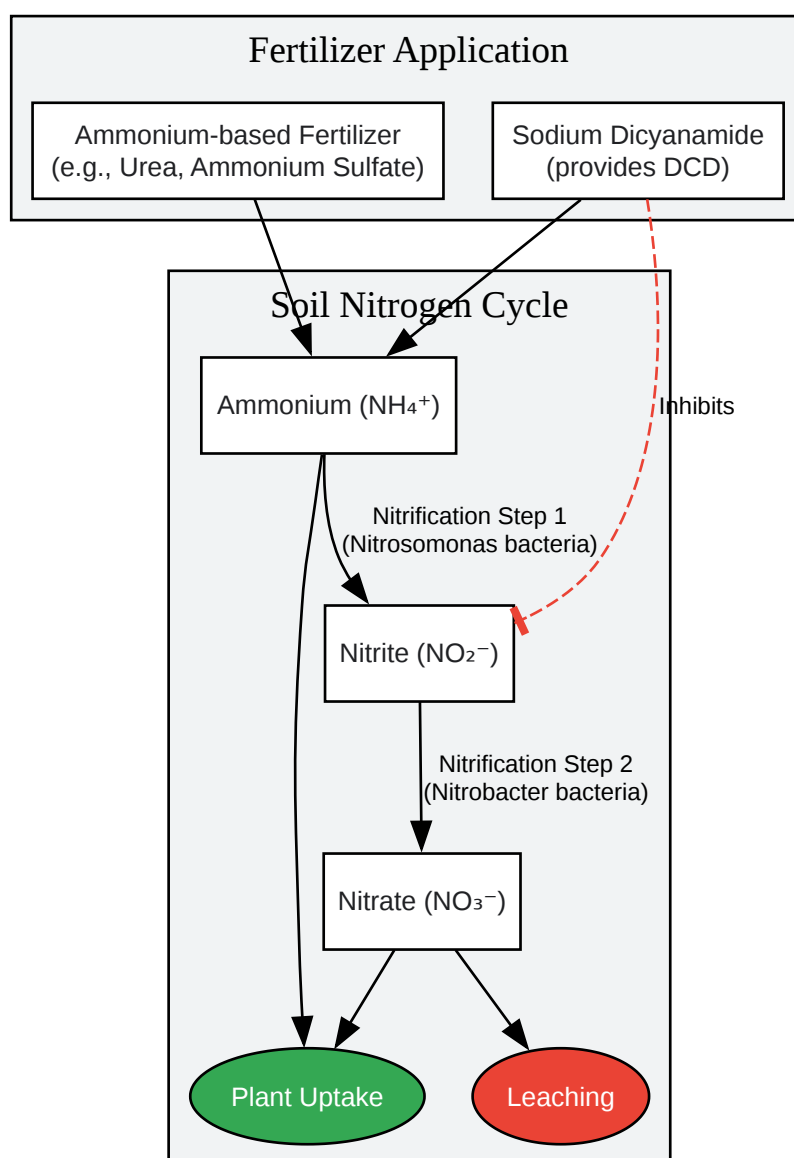


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Caption: Decomposition pathway of calcium cyanamide in soil.

Sodium Dicyanamide (DCD) as a Nitrification Inhibitor

Sodium dicyanamide's primary role is to deliver dicyandiamide (DCD), which specifically targets and inhibits the activity of *Nitrosomonas* bacteria.[3] These bacteria are responsible for the first step of nitrification, the conversion of ammonium (NH_4^+) to nitrite (NO_2^-). By slowing this conversion, nitrogen is maintained in the less leachable ammonium form for a longer period.



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Caption: Mechanism of nitrification inhibition by Dicyandiamide (DCD).

Performance Comparison: Experimental Data

The following tables summarize quantitative data from various studies on the performance of calcium cyanamide and dicyandiamide (from **sodium dicyanamide**).

Impact on Crop Yield

Crop	Fertilizer	Application Rate	Yield Increase vs. Control	Reference
Onion	Calcium Cyanamide	400 kg/ha	105.6%	[4]
Onion	Calcium Cyanamide + Urea	80 kg/ha N (CaCN ₂) + 50 kg/ha N (Urea)	138.2%	[5]
Strawberry	Calcium Cyanamide	400 kg/ha	Significant increase in marketable yield	[6]
Maize	DCD with Sodium Nitrate	6.7 ppm N (DCD)	Gradual decrease in yield	[7]
Wheat	DCD with Sodium Nitrate	6.7 ppm N (DCD)	Gradual decrease in yield	[7]
Cotton	DCD with Urea	2.5 - 20 mg/kg	Linear reduction in leaf area and dry weight	[8]

Note: The negative impact of DCD on yield in some studies highlights the potential for phytotoxicity at certain concentrations and application methods.

Effect on Soil Properties

Parameter	Calcium Cyanamide	Dicyandiamide (DCD)
Soil pH	Increases soil pH due to the formation of calcium hydroxide. [9]	Generally does not significantly affect soil pH in long-term studies.[10]
Nitrification Inhibition	Yes, due to the formation of DCD during decomposition.[3] [9]	Yes, this is its primary function. [3]
Microbial Community	Can initially decrease fungal and bacterial populations, but they tend to recover. May increase the abundance of certain beneficial microbes.[11] [12]	Long-term use has been shown to have no significant adverse effects on the overall abundance of bacteria and archaea.[10][13] It specifically inhibits nitrifying bacteria.[14]
Nutrient Availability	Increases the availability of phosphorus in some soils.[9]	Can increase the concentration of N, P, and K in plant tissues, but may reduce Ca and Mg uptake.[8]

Experimental Protocols

Detailed methodologies are essential for the replication and validation of scientific findings.

Field Trial for Calcium Cyanamide on Onion Growth and Yield

- Objective: To investigate the influence of pre-plant calcium cyanamide fertilizer on the growth, yield, and quality of short-day onion.
- Experimental Design: Randomized complete block design with four replications.
- Treatments: Six levels of calcium cyanamide (19.8% N) were applied: 0, 90, 120, 200, 400, and 600 kg/ha .

- **Application:** The fertilizer was broadcast and incorporated into the top 5-10 cm of soil. The soil was kept moist for 8 days before seeding.
- **Data Collection:** Plant height, leaf number, bulb weight, bulb diameter, and total yield were measured at harvest.
- **Statistical Analysis:** Analysis of variance (ANOVA) was used to determine the significance of the treatments.

(Based on the methodology described in a study on the impacts of calcium cyanamide on onion.)^[4]

Greenhouse Pot Study on the Effect of Dicyandiamide on Cotton Growth and Nutrient Uptake

- **Objective:** To investigate the effect of DCD on the growth and nutrient uptake of cotton in a greenhouse setting.
- **Experimental Setup:** Cotton (DPL 90) was grown in pots containing Norfolk sandy loam soil.
- **Treatments:** Nitrogen was applied at 50 mg/kg as either NaNO_3 or urea. DCD was applied at rates of 0, 2.5, 5, 10, 15, and 20 mg/kg.
- **Application:** Treatments were applied at the first true leaf stage.
- **Data Collection:** Plants were harvested 58 days after treatment. Leaf area, dry weight of leaves and stems, and nutrient concentrations (N, P, K, Ca, Mg, Mn) in leaf tissue were determined.
- **Statistical Analysis:** Data were analyzed to determine the effects of N source and DCD rate on plant growth and nutrient uptake.

(Based on the methodology described in a study on the effect of dicyandiamide on cotton.)^[8]

Conclusion

Sodium dicyanamide and calcium cyanamide serve distinct yet related roles in modern agriculture.

Calcium cyanamide acts as a comprehensive, slow-release nitrogen fertilizer with the added benefits of increasing soil pH and providing calcium.[9][15] Its decomposition naturally produces dicyandiamide, which contributes to its nitrogen use efficiency by inhibiting nitrification.[3] Experimental data generally show a positive impact on the yield of various crops when applied at appropriate rates.[4][5][6]

Sodium dicyanamide, through its active component DCD, is a specialized tool for enhancing the efficiency of other nitrogen fertilizers.[3] Its primary function is to inhibit nitrification, thereby reducing nitrogen loss through leaching and denitrification.[3] While it can improve nitrogen availability to plants, studies have also indicated a risk of phytotoxicity at higher concentrations, which can negatively impact crop growth and yield.[7][8]

For researchers and professionals, the choice between these two compounds depends on the specific agricultural goals. Calcium cyanamide is suitable for situations requiring a slow-release nitrogen source with soil-amending properties. **Sodium dicyanamide** (DCD) is ideal for use as an additive to conventional nitrogen fertilizers to improve nitrogen use efficiency, particularly in soils prone to nitrogen loss. Careful consideration of application rates is critical to avoid potential negative impacts on crop development.

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